

# Application Note: Handling, Storage, and Stability of zr17-2 Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: zr17-2 Hydrochloride

Cat. No.: B11933888

[Get Quote](#)

## Executive Summary

**zr17-2 hydrochloride** (zr17-2 HCl) is a first-in-class small molecule modulator of the Cold-Inducible RNA-Binding Protein (CIRBP).[1] Unlike traditional kinase inhibitors, zr17-2 acts as a hypothermia mimetic, stabilizing CIRBP at physiological temperatures (37°C) to trigger neuroprotective and cardioprotective pathways typically activated only by cold stress.

This guide provides a rigorous technical framework for the handling, solubilization, and long-term storage of zr17-2 HCl. Due to its specific purine-derivative structure and hygroscopic nature, strict adherence to these protocols is required to prevent hydrolytic degradation and ensure reproducibility in in vivo and in vitro assays.

## Physicochemical Profile & Identification

Before handling, verify the compound identity. The hydrochloride salt form significantly alters molecular weight and solubility compared to the free base.

Property	Specification
Compound Name	zr17-2 Hydrochloride
IUPAC Name	2-((2-Amino-9-(2-(diethylamino)ethyl)-9H-purin-6-yl)thio)acetic acid hydrochloride
CAS Number	1263893-98-6 (Note: Vendors often use this CAS for both base and salt; verify MW)
Molecular Formula	C <sub>13</sub> H <sub>21</sub> ClN <sub>6</sub> O <sub>2</sub> S (HCl Salt)
Molecular Weight	360.86 g/mol (HCl Salt) vs. 324.40 g/mol (Free Base)
Appearance	White to off-white solid powder
Solubility	DMSO (≥ 25 mg/mL); Water (Poor, requires pH adjustment or co-solvents)
Hygroscopicity	High (Desiccation required)

## Storage & Stability Protocols

### Solid State Storage

The stability of solid zr17-2 HCl is compromised by moisture and UV light. The purine core is relatively stable, but the thioacetic acid side chain can be susceptible to oxidation if improperly stored.

- Long-Term Storage (Six Months+): Store at -20°C or below.
- Short-Term Storage (Weeks): 0°C to 4°C is acceptable.[\[1\]](#)
- Environment: Vials must be sealed under inert gas (Nitrogen or Argon) if possible, and kept in a desiccator.
- Light Protection: Store in amber vials or wrap clear vials in aluminum foil.

### Solution State Stability

Once reconstituted, the stability window narrows significantly.

- DMSO Stock Solutions (e.g., 10 mM):
  - -80°C: Stable for up to 6 months.[\[2\]](#)
  - -20°C: Stable for 1 month.
  - 4°C / RT: Use immediately; do not store.
- Aqueous Working Solutions:
  - Stability: Unstable. Prepare fresh immediately before dosing.
  - Precipitation Risk: The "freeze-thaw" cycle is strictly prohibited for aqueous dilutions. Discard unused aqueous portions.

## Solubilization & Reconstitution Protocols

### Stock Solution Preparation (Standard: 10 mM)

Objective: Create a stable master stock in DMSO.

- Calculate Mass: To prepare 1 mL of a 10 mM stock, weigh 3.61 mg of zr17-2 HCl.
  - Critical Check: Ensure you are using the MW of the salt (360.86), not the free base.
- Solvent Addition: Add 1 mL of high-grade anhydrous DMSO (Dimethyl Sulfoxide).
- Mixing: Vortex for 30–60 seconds. If particulates remain, sonicate in a water bath at ambient temperature for 2 minutes.
- Aliquot: Dispense into single-use aliquots (e.g., 50  $\mu$ L) to avoid freeze-thaw cycles. Store at -80°C.

### In Vivo Formulation (Solubility Optimization)

For animal studies (IP/IV injection), pure DMSO is toxic. Use the following "Co-Solvent System" to maintain solubility in aqueous media without precipitation.

Target Concentration: 2.5 mg/mL (Clear Solution)

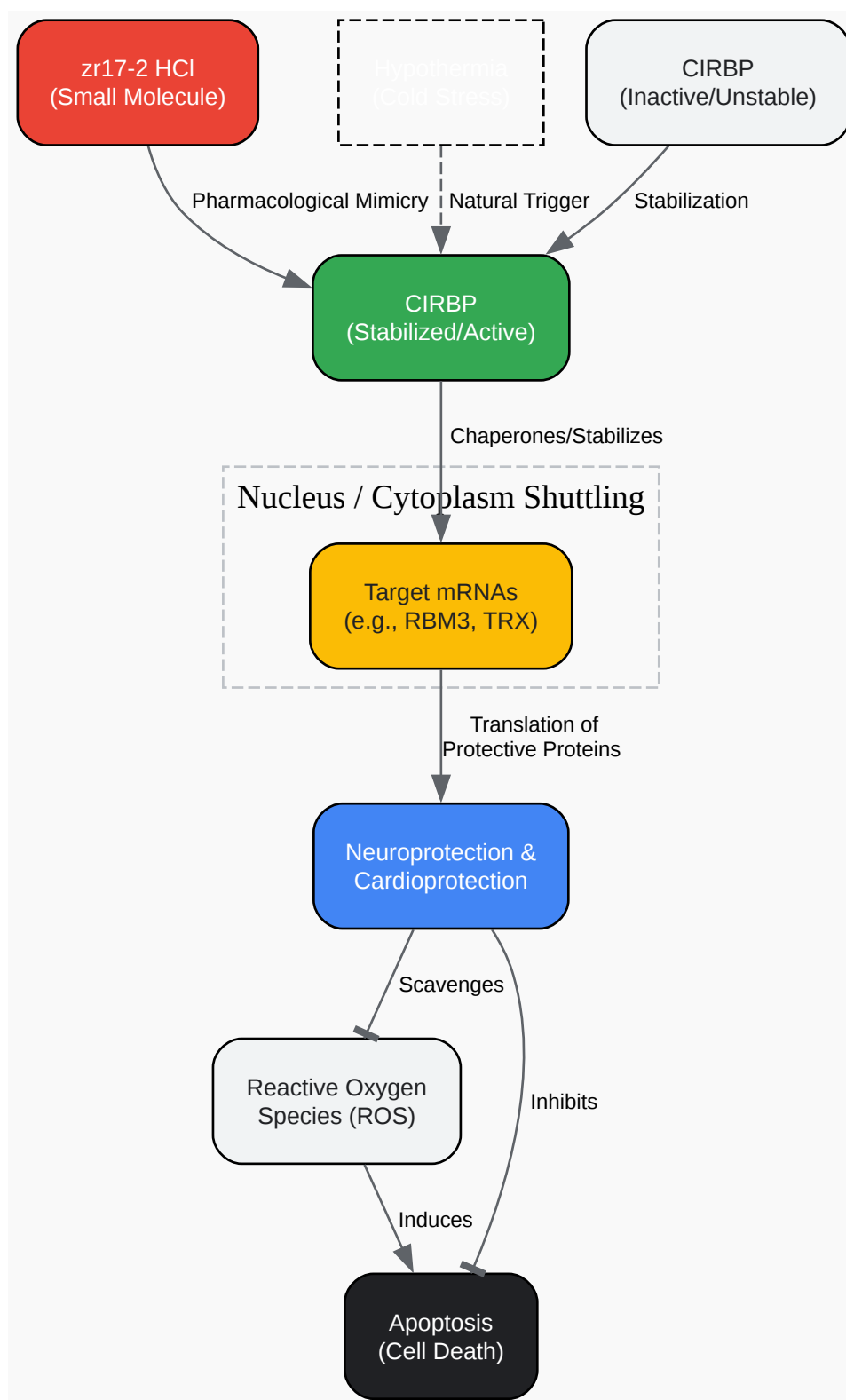
Protocol: Perform sequential addition in the exact order listed below. Vortex thoroughly after each addition.

Order	Component	Volume (for 1 mL total)	Final %	Function
1	zr17-2 Stock (in DMSO)	100 µL	10%	Primary Solubilizer
2	PEG-300	400 µL	40%	Co-solvent / Stabilizer
3	Tween-80	50 µL	5%	Surfactant
4	Saline (0.9% NaCl)	450 µL	45%	Bulking Agent

- Note: If precipitation occurs upon adding Saline, warm the solution to 37°C and sonicate. If it persists, the pH may need slight adjustment (the HCl salt is acidic; buffering to pH 7.0–7.4 with PBS instead of saline may help, but watch for ionic strength effects).

## Mechanism of Action & Signaling Pathway

zr17-2 functions by mimicking the cellular effects of hypothermia.<sup>[3][4]</sup> It binds to and stabilizes CIRBP, preventing its degradation or promoting its translocation, which subsequently enhances the translation of neuroprotective mRNAs like RBM3.



[Click to download full resolution via product page](#)

Figure 1: Pharmacological mimicry of hypothermia by zr17-2.[5][6] The compound bypasses the need for physical cooling to activate the CIRBP-mediated protective cascade.

## References

- Coderch, C., et al. (2017). "In silico identification and in vivo characterization of small molecule therapeutic hypothermia mimetics." [5] *Bioorganic & Medicinal Chemistry*, 25(24), 6597-6604. [5]
- Zhao, et al. (2024). "Cold-inducible RNA binding protein agonist enhances the cardioprotective effect of UW solution during extended heart preservation." *Artificial Organs*, 48(5).
- Rey-Funes, M., et al. (2023). "A hypothermia mimetic molecule (zr17-2) reduces ganglion cell death and electroretinogram distortion in a rat model of intraorbital optic nerve crush." *Frontiers in Pharmacology*, 14, 1112318. [7]
- MedKoo Biosciences. "**zr17-2 Hydrochloride** Product Data Sheet."
- MedChemExpress. "zr17-2 Product Information and Solubility Protocol."

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. medkoo.com](https://www.medkoo.com) [medkoo.com]
- [2. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [3. Oocytes, mild hypothermia, and vitrification: which is the role of the cold-inducible proteins? - Divulga UAB - University research dissemination magazine](#) [uab.cat]
- [4. Cold-shock proteins accumulate in centrosomes and their expression and primary cilium morphology are regulated by hypothermia and shear stress - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. zr17-2 Supplier | CAS 1263893-98-6 |modulator of cold inducible RNA-binding protein \(CIRBP\) | AOBIOUS](#) [aobious.com]

- [6. Frontiers | A hypothermia mimetic molecule \(zr17-2\) reduces ganglion cell death and electroretinogram distortion in a rat model of intraorbital optic nerve crush \(IONC\) \[frontiersin.org\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [Application Note: Handling, Storage, and Stability of zr17-2 Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11933888/docs#application-note-handling-storage-and-stability-of-zr17-2-hydrochloride\]](https://www.benchchem.com/product/b11933888/docs#application-note-handling-storage-and-stability-of-zr17-2-hydrochloride)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

